

An In-depth Technical Guide to 1,1-Dimethylcyclohexane

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Compound of Interest

Compound Name: 1,1-Dimethylcyclohexane

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1,1-dimethylcyclohexane**, a saturated alicyclic hydrocarbon. It details the compound's identifiers, physicochemical properties, and provides insights into its conformational analysis. This document also includes detailed experimental protocols for its synthesis and characterization, alongside safety and handling information. The guide is intended to be a valuable resource for professionals in research, particularly in the fields of organic chemistry and drug development, where understanding the behavior of alicyclic structures is crucial.

Chemical Identifiers and Properties

1,1-Dimethylcyclohexane is a colorless liquid with the chemical formula C_8H_{16} .^[1] It is a non-polar compound with good solubility in organic solvents and very low solubility in water.^[1]

Identifiers

A comprehensive list of identifiers for **1,1-dimethylcyclohexane** is provided in the table below, with the Chemical Abstracts Service (CAS) number being the most common unique identifier.

Identifier Type	Value
CAS Number	590-66-9[2]
IUPAC Name	1,1-dimethylcyclohexane[3]
Molecular Formula	C ₈ H ₁₆ [2]
Molecular Weight	112.21 g/mol [2]
InChI	InChI=1S/C8H16/c1-8(2)6-4-3-5-7-8/h3-7H2,1-2H3[3]
InChIKey	QEGNUYASOUJEHD-UHFFFAOYSA-N[3]
SMILES	CC1(CCCCC1)C[3]
EC Number	209-687-3[4]
UN Number	2263[3]

Physicochemical Properties

The key physical and chemical properties of **1,1-dimethylcyclohexane** are summarized in the following table. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value
Appearance	Colorless liquid[1]
Density	0.777 g/mL at 25 °C
Boiling Point	118-120 °C
Melting Point	-33.5 °C[1]
Flash Point	7-11 °C[1]
Refractive Index	n _{20/D} 1.428
Vapor Pressure	42 mmHg at 37.7 °C
Solubility	Very low in water; soluble in non-polar organic solvents[1]

Conformational Analysis

A key feature of **1,1-dimethylcyclohexane** is its conformational behavior. The cyclohexane ring exists predominantly in a chair conformation to minimize angular and torsional strain. In **1,1-dimethylcyclohexane**, one methyl group is in an axial position and the other is in an equatorial position. A ring flip results in an equivalent conformation where the axial methyl group becomes equatorial and vice versa. Due to this symmetry, both chair conformations are of equal energy and are equally populated at equilibrium.

Caption: Conformational equilibrium of **1,1-dimethylcyclohexane**.

Experimental Protocols

Synthesis of 1,1-Dimethylcyclohexane

While a direct, detailed protocol for the synthesis of **1,1-dimethylcyclohexane** is not readily available in the searched literature, a representative procedure can be adapted from the synthesis of structurally similar compounds. The following is a generalized procedure for the synthesis of a dimethylcyclohexane derivative, which can be conceptually applied.

Materials:

- 2-Methylcyclohexanone
- Methylmagnesium bromide (Grignard reagent) in a suitable ether solvent (e.g., diethyl ether or THF)
- Anhydrous ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Apparatus for Grignard reaction (three-necked flask, dropping funnel, condenser) and distillation.

Procedure:

- Set up a flame-dried three-necked flask equipped with a dropping funnel, a reflux condenser with a drying tube, and a magnetic stirrer.
- Place the methylmagnesium bromide solution in the dropping funnel.
- Add a solution of 2-methylcyclohexanone in anhydrous ether to the reaction flask.
- Cool the flask in an ice bath and add the Grignard reagent dropwise with stirring.
- After the addition is complete, allow the mixture to warm to room temperature and stir for an additional hour.
- Quench the reaction by slowly adding saturated aqueous ammonium chloride solution.
- Separate the organic layer, and extract the aqueous layer with ether.
- Combine the organic extracts, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter off the drying agent and remove the solvent by rotary evaporation.
- The resulting tertiary alcohol can then be deoxygenated through a Barton-McCombie deoxygenation or a related method to yield **1,1-dimethylcyclohexane**.

- Purify the final product by distillation.



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Caption: Generalized synthesis workflow for **1,1-dimethylcyclohexane**.

Characterization Workflow

The identity and purity of synthesized **1,1-dimethylcyclohexane** can be confirmed through a standard analytical workflow.

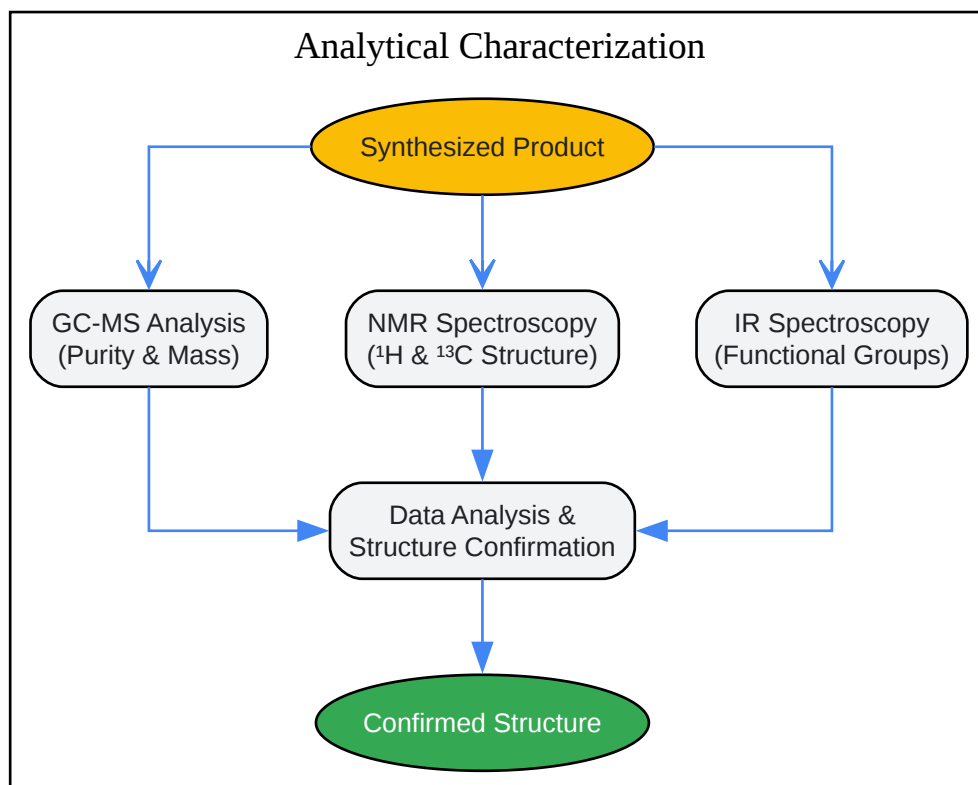
Instrumentation:

- Gas Chromatography-Mass Spectrometry (GC-MS)
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C)
- Infrared (IR) Spectroscopy

Procedure:

- GC-MS Analysis: Inject a dilute solution of the product in a volatile solvent (e.g., hexane) into the GC-MS. The gas chromatogram will indicate the purity of the sample, and the mass spectrum will show the molecular ion peak and fragmentation pattern characteristic of **1,1-dimethylcyclohexane**.
- NMR Spectroscopy: Dissolve the sample in a deuterated solvent (e.g., CDCl_3).
 - ^1H NMR: The spectrum is expected to show signals for the methyl protons and the methylene protons of the cyclohexane ring.
 - ^{13}C NMR: The spectrum will show distinct signals for the quaternary carbon, the methyl carbons, and the different methylene carbons in the ring.

- IR Spectroscopy: Obtain the IR spectrum of the neat liquid. The spectrum should display characteristic C-H stretching and bending vibrations for an alkane.



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Caption: Analytical workflow for product characterization.

Safety and Handling

1,1-Dimethylcyclohexane is a highly flammable liquid and vapor.[5] It should be handled in a well-ventilated area, away from sources of ignition.[5] Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn.[5] Store in a tightly closed container in a cool, dry, and well-ventilated place designated for flammable liquids.[6]

Conclusion

This technical guide has summarized the essential information regarding **1,1-dimethylcyclohexane**, including its identifiers, physicochemical properties, and conformational analysis. Detailed experimental workflows for its synthesis and characterization have been

provided to aid researchers in their laboratory work. Adherence to proper safety protocols is imperative when handling this compound. The information presented herein is intended to support the scientific community in their research and development endeavors.

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